

Application Note: Scalable Synthesis Routes for 8-Fluoro-2-methylquinazoline Intermediates

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Compound of Interest

Compound Name: 4-Chloro-8-fluoro-2-methylquinazoline

CAS No.: 1404365-01-0

Cat. No.: B3101924

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Prepared By: Senior Application Scientist, Process Chemistry & Scale-Up Division Target

Audience: Process Chemists, Medicinal Chemists, and Drug Development Professionals

Strategic Rationale & Introduction

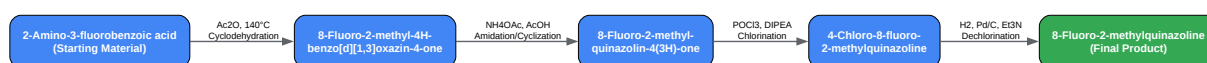
The strategic incorporation of fluorine atoms into heterocyclic scaffolds is a cornerstone of modern drug discovery. Specifically, 8-fluoro-2-methylquinazoline is a highly privileged intermediate utilized in the synthesis of positive allosteric modulators for muscarinic acetylcholine receptors[1] and novel antimalarial agents targeting PfATP4[2]. The fluorine atom at the C8 position exerts a strong inductive effect, modulating the pKa of the adjacent quinazoline nitrogens, enhancing lipophilicity, and blocking metabolic oxidation[3].

To support late-stage drug development, generating this intermediate requires a robust, scalable, and self-validating synthetic route. Rather than relying on expensive and unstable aldehyde precursors, this protocol leverages 2-amino-3-fluorobenzoic acid—a highly stable and commercially viable starting material[4]. The 4-step linear sequence described herein utilizes

cyclodehydration, amidation, controlled chlorination, and reductive dechlorination to yield the final product with high atom economy and reliable scalability[5].

Mechanistic Pathway & Workflow Design

The synthetic workflow is designed to minimize intermediate isolation while maximizing throughput.



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Figure 1: Four-step scalable synthetic workflow for 8-fluoro-2-methylquinazoline.

Step-by-Step Experimental Protocols (Self-Validating Systems)

As process chemists, we must ensure that every protocol validates itself before proceeding to the next step. The following methodologies include explicit causality for reagent selection and rigorous In-Process Controls (IPCs).

Step 1 & 2: Telescoped Synthesis of 8-Fluoro-2-methylquinazolin-4(3H)-one

Causality: Acetic anhydride (

) serves a dual purpose: it acetylates the aniline amine and acts as a dehydrating agent to close the benzoxazinone ring. Instead of isolating the moisture-sensitive benzoxazinone, the reaction is telescoped. Ammonium acetate (

) is introduced to open the oxazine ring via amidation, followed by a thermodynamically driven intramolecular condensation to form the highly stable pyrimidine core.

- Reaction Setup: Charge a 2 L jacketed reactor with 2-amino-3-fluorobenzoic acid (100 g, 0.64 mol) and acetic anhydride (400 mL).
- Cyclodehydration: Heat the mixture to reflux (140 °C) for 4 hours under nitrogen.
- IPC 1 (Self-Validation): Withdraw a 50 µL aliquot, dilute in MeCN, and analyze via HPLC (254 nm). The starting material peak must be <1% relative to the benzoxazinone intermediate.
- Amidation: Cool the reactor to 60 °C. Carefully add ammonium acetate (148 g, 1.92 mol) and glacial acetic acid (200 mL).
- Cyclization: Heat the mixture to 110 °C for 6 hours.
- Workup: Cool to room temperature and pour the mixture into 2 L of ice-water under vigorous stirring. Filter the resulting white precipitate, wash with cold water (3 x 200 mL), and dry in a vacuum oven at 60 °C.

Step 3: Synthesis of 4-Chloro-8-fluoro-2-methylquinazoline

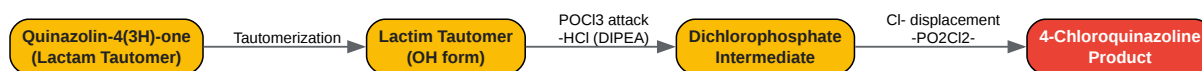
Causality: Phosphorus oxychloride (

) converts the tautomeric lactam into a highly reactive dichlorophosphate leaving group, which is subsequently displaced by chloride. Crucial Insight: Using

as a neat solvent requires harsh conditions and dangerous aqueous quenches. By using a stoichiometric amount of

in toluene with N,N-Diisopropylethylamine (DIPEA), the base deprotonates the lactim,

accelerating the reaction and trapping the generated HCl. This prevents the protonation of the quinazoline nitrogen, which would otherwise deactivate the ring.



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Figure 2: Mechanistic pathway of the base-accelerated POCl₃-mediated chlorination step.

- **Reaction Setup:** Suspend 8-fluoro-2-methylquinazolin-4(3H)-one (80 g, 0.45 mol) in anhydrous toluene (800 mL). Add DIPEA (87 g, 0.67 mol).
- **Chlorination:** Dropwise add (82 g, 0.54 mol) over 30 minutes, maintaining the internal temperature below 40 °C. Once added, heat to 90 °C for 3 hours.
- **IPC 2 (Self-Validation):** Do not inject the reaction mixture directly into the LC-MS, as the 4-chloro product will hydrolyze back to the starting material on the column, yielding a false negative. Instead, quench a 50 µL aliquot into 1 mL of methanol containing 1 drop of triethylamine. Analyze via UPLC-MS. Complete conversion is validated by the exclusive presence of the 4-methoxy derivative mass ().
- **Workup:** Cool to 10 °C. Slowly quench with saturated aqueous (pH ~7). Separate the organic layer, dry over

, and concentrate under reduced pressure.

Step 4: Reductive Dechlorination to 8-Fluoro-2-methylquinazoline

Causality: Palladium-catalyzed hydrogenation removes the C4 chloride. The addition of Triethylamine (

) is mandatory. As the C-Cl bond is reduced, HCl is generated. Without an acid scavenger, HCl will protonate the quinazoline, poisoning the Pd catalyst and making the pyrimidine ring susceptible to over-reduction (yielding 3,4-dihydroquinazoline).

- Reaction Setup: Dissolve the 4-chloro intermediate (60 g, 0.30 mol) in ethyl acetate/methanol (1:1, 600 mL). Add (45 g, 0.45 mol) and 10% Pd/C (6.0 g, 50% wet).
- Hydrogenation: Purge the vessel with , then . Stir vigorously under a hydrogen balloon (1 atm) at 25 °C for 12 hours.
- IPC 3 (Self-Validation): Monitor hydrogen uptake. Once ceased, analyze via GC-MS. The product peak () must be >99% with no residual starting material.
- Workup: Filter the mixture through a pad of Celite to remove the catalyst. Wash the pad with ethyl acetate. Concentrate the filtrate, partition between water and dichloromethane, extract, dry, and concentrate to yield the pure product.

Quantitative Data & Scalability Metrics

The table below summarizes the expected quantitative parameters for a 100-gram scale synthesis, providing a baseline for tech-transfer to pilot plant operations.

Step	Transformation	Reagents & Catalyst	Time / Temp	IPC Validation Method	Expected Yield	Purity (HPLC)
1	Cyclodehydration	(Solvent/Reactant)	4 h / 140 °C	HPLC (254 nm)	Telescoped	N/A
2	Amidation/Cyclization	, AcOH	6 h / 110 °C	LC-MS ()	85 - 88%	> 97.0%
3	Chlorination	, DIPEA, Toluene	3 h / 90 °C	UPLC-MS (MeOH Quench)	90 - 93%	> 99.0%
4	Dechlorination	(1 atm), Pd/C,	12 h / 25 °C	GC-MS ()	80 - 85%	> 99.5%

References

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